

Application Notes and Protocols: Disperse Red 354 in Technical Textiles Research

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Compound of Interest

Compound Name: Disperse Red 354

Cat. No.: B072953

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Introduction

Disperse Red 354 is a monoazo disperse dye characterized by its dark red powder form. It is primarily utilized in the high-temperature, high-pressure dyeing of hydrophobic fibers, most notably polyester, due to its low water solubility and non-ionic nature.^{[1][2]} Its molecular structure and properties make it suitable for applications requiring good fastness. This document provides detailed application notes, experimental protocols, and performance data for the use of **Disperse Red 354** in technical textiles research.

Physicochemical Properties

Property	Value	Reference
C.I. Name	Disperse Red 354	[3]
Molecular Formula	C ₂₂ H ₂₄ ClN ₅ O ₇	[3]
Molecular Weight	505.91 g/mol	[3]
CAS Registry Number	Not explicitly found in search results	
Manufacturing Method	2-Chloro-4-nitrobenzenamine diazo, and 3-Acetamido-N,N-bis(2-acetoxyethyl)benzeneamine coupling	[3]
Appearance	Dark red powder	[3]

Applications in Technical Textiles

Disperse Red 354 is predominantly used for dyeing polyester fibers and its blends, which are common in technical textiles due to their durability and performance characteristics.[4] It can also be applied to triacetate and diacetate fibers, although with a lower dyeing rate.[3] It is generally not suitable for dyeing acrylic fibers.[3] The dye is applied using high-temperature methods to ensure proper diffusion and fixation within the fiber structure.[1]

Quantitative Performance Data

The following tables summarize the performance data of disperse dyes, including **Disperse Red 354** where specified, on polyester technical textiles. The data is compiled from various research articles, and testing methodologies should be consulted for comparative analysis.

Table 1: Colorfastness Properties of Red Disperse Dyes on Polyester

Fastness Test	Rating (ISO Scale 1-5)	Remarks
Washing Fastness	4-5 (Excellent)	Generally high wash fastness is reported for high-temperature disperse dyes on polyester.[3]
Lightfastness	6-7 (on Blue Wool Scale 1-8)	High lightfastness is a key feature, crucial for technical textiles exposed to sunlight.[5]
Rubbing Fastness (Dry)	4-5 (Excellent)	Good to excellent resistance to color transfer upon rubbing.[6]
Rubbing Fastness (Wet)	4 (Very Good)	Slightly lower than dry rubbing fastness but still demonstrates good performance.
Sublimation Fastness	Moderate to High	An important property for post-dyeing heat treatments.[7][8] High-temperature disperse dyes generally have better sublimation fastness.[8]
Perspiration Fastness (Acidic & Alkaline)	4-5 (Excellent)	Excellent stability in both acidic and alkaline perspiration conditions.[6]

Note: Specific numerical fastness ratings for **Disperse Red 354** were not consistently available in the search results. The data presented is a general representation for high-performance red disperse dyes on polyester.

Table 2: Dyeing Performance Metrics

Parameter	Typical Value Range	Factors Influencing
Dye Exhaustion (%)	43.6 - 92.5%	Dyeing temperature, time, pH, and use of carriers.[3]
Color Strength (K/S)	Up to 22.00	Dye concentration, dyeing method, and substrate.[3]

Experimental Protocols

Protocol 1: High-Temperature Exhaust Dyeing of Polyester Fabric

This protocol describes a standard high-temperature exhaust dyeing method for applying **Disperse Red 354** to polyester fabric.

Materials and Reagents:

- Polyester fabric
- **Disperse Red 354**
- Dispersing agent (e.g., sodium lignin sulfonate)
- Acetic acid (for pH adjustment)
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)
- Non-ionic detergent
- High-temperature, high-pressure dyeing apparatus

Procedure:

- Preparation of the Dye Dispersion: Create a paste of the required amount of **Disperse Red 354** with a 1:1 ratio of a suitable dispersing agent.[6] Add a small amount of water to form a smooth paste, then dilute further with water.

- **Dye Bath Preparation:** Set the dye bath with a liquor ratio of 10:1 to 20:1. Add the dye dispersion to the bath.
- **pH Adjustment:** Adjust the pH of the dye bath to 4.5-5.5 using acetic acid. This is the optimal pH range for satisfactory dye exhaustion.[\[1\]](#)
- **Dyeing Cycle:**
 - Introduce the wetted polyester fabric into the dye bath at 60°C.
 - Hold for 15 minutes at 60°C.[\[1\]](#)
 - Raise the temperature to 130°C at a rate of 1-2°C/minute.
 - Maintain the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.[\[1\]](#)
 - Cool the dye bath to 70-80°C.
- **Rinsing:** Rinse the dyed fabric thoroughly with hot and then cold water.
- **Reduction Clearing:** To improve wash fastness, perform a reduction clearing step.[\[4\]](#) Prepare a bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide. Treat the fabric at 70-80°C for 15-20 minutes.
- **Final Wash and Drying:** Rinse the fabric again, neutralize with a weak acid if necessary, and then dry.

Protocol 2: Quantitative Analysis of Disperse Red 354 on Textiles via LC-MS/MS

This protocol outlines a method for the extraction and quantitative analysis of **Disperse Red 354** from a dyed textile sample.

Materials and Reagents:

- Dyed textile sample
- Methanol (analytical grade)

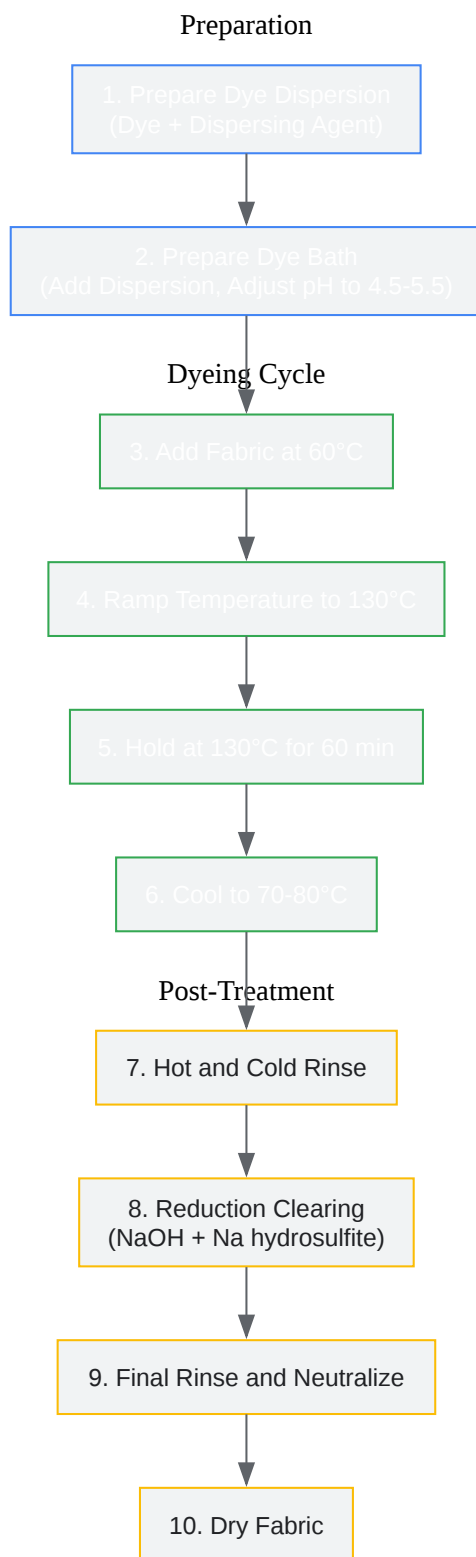
- Ultrasonic bath
- Syringe filters (0.45 µm)
- LC-MS/MS system with a triple quadrupole mass spectrometer

Procedure:

- Sample Preparation: Accurately weigh a small piece of the dyed textile.
- Extraction:
 - Place the textile sample in a vial and add a known volume of methanol.
 - Perform extraction in an ultrasonic bath for a specified time (e.g., 30-60 minutes).[\[9\]](#)
- Filtration: Filter the methanol extract through a 0.45 µm syringe filter into a clean sample vial for analysis.[\[9\]](#)
- LC-MS/MS Analysis:
 - Inject the filtered extract into the LC-MS/MS system.
 - Utilize a suitable C18 column for chromatographic separation.
 - Employ a multiple reaction monitoring (MRM) method for quantitative analysis, monitoring specific precursor-to-product ion transitions for **Disperse Red 354**.[\[9\]](#)
- Quantification: Calculate the concentration of **Disperse Red 354** in the textile material (usually in mg/kg) by comparing the peak area to a calibration curve prepared with known standards.[\[9\]](#)

Visualizations

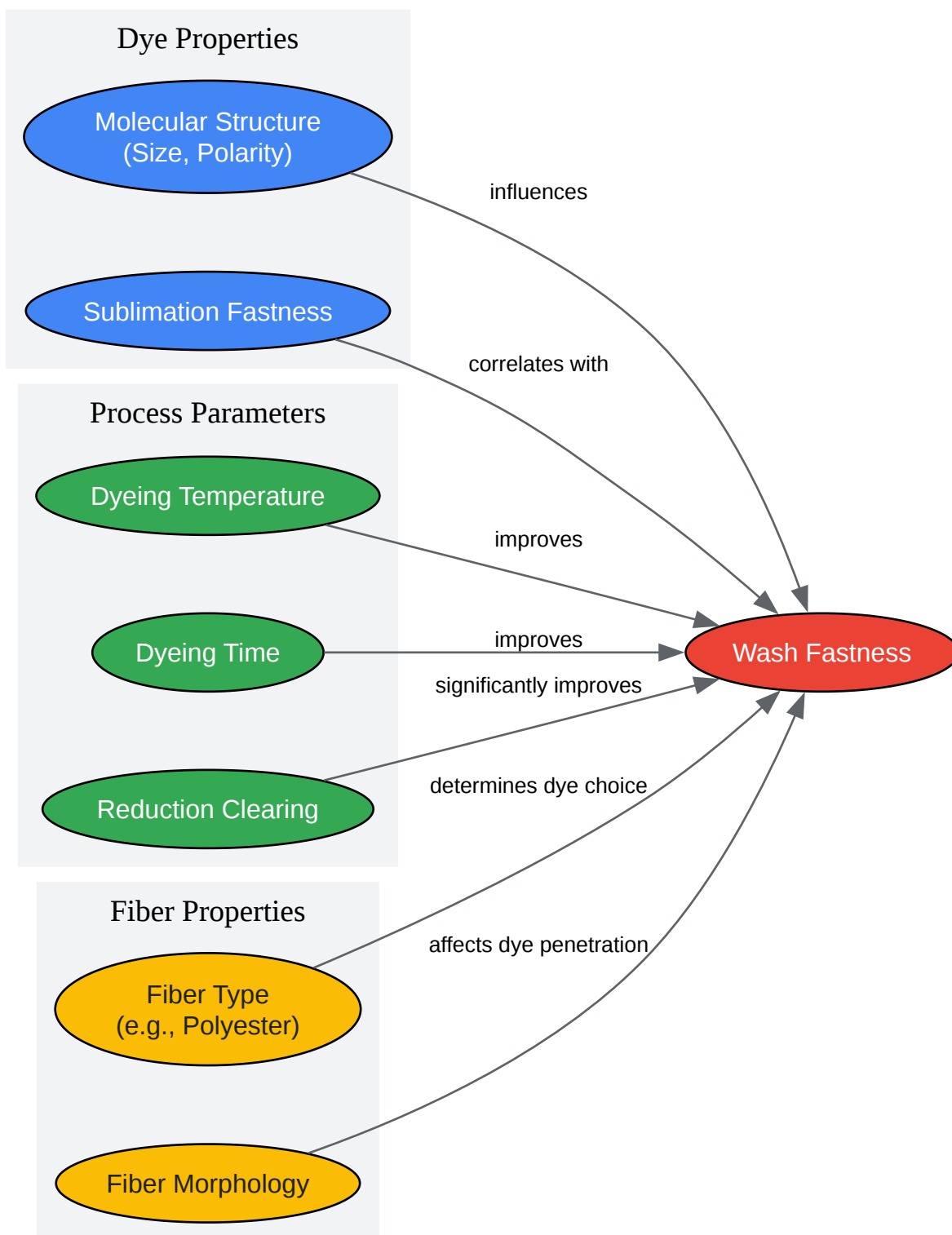
Experimental Workflow for High-Temperature Dyeing



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Caption: High-temperature exhaust dyeing workflow for polyester with **Disperse Red 354**.

Logical Relationship of Factors Affecting Wash Fastness



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Caption: Key factors influencing the wash fastness of disperse dyes on textiles.

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